

A Comprehensive Safety Guide for 9-Anthracenemethanol in Research and Development

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Compound of Interest

Compound Name: 9-Anthracenemethanol

Cat. No.: B072535

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential safety precautions for handling **9-Anthracenemethanol**. It is intended to equip laboratory personnel with the knowledge to mitigate risks and ensure a safe working environment. This document outlines the known hazards, physical and chemical properties, safe handling procedures, emergency protocols, and waste disposal of **9-Anthracenemethanol**, drawing from available safety data sheets and toxicological information on related compounds.

Hazard Identification and GHS Classification

9-Anthracenemethanol (CAS No. 1468-95-7) is a yellow crystalline powder.^{[1][2]} While some suppliers do not classify it as a hazardous substance under the Globally Harmonized System (GHS), a comprehensive review of available data suggests that it should be handled with caution due to potential health effects.^{[3][4][5]} The primary hazards are associated with irritation upon contact.^{[1][4][5]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[4][5]}
- H319: Causes serious eye irritation.^{[4][5]}

- H335: May cause respiratory irritation.[4][5]

One source has also suggested that it is suspected of causing genetic defects (H341) and may be carcinogenic, mutagenic, and teratogenic, though this is not consistently reported across all safety data sheets.[6][7] Given its classification as a polycyclic aromatic hydrocarbon (PAH), a class of compounds containing known carcinogens, a cautious approach is warranted.[3][8] The compound is also considered a combustible solid.[3][9]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **9-Anthracenemethanol** is provided in the table below for easy reference.

Property	Value	References
Chemical Formula	C ₁₅ H ₁₂ O	[2][10]
Molecular Weight	208.26 g/mol	[2][10]
Appearance	Yellow crystalline powder	[1][2]
Melting Point	160-164 °C	[2][11]
Boiling Point	~423.4 °C at 760 mmHg	[2]
Solubility	Soluble in hot methanol and chloroform.	[9][12]
Stability	Stable under normal temperatures and pressures.	[1][13]
Incompatibilities	Strong oxidizing agents.	[1][13]
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon combustion.	[1][13]

Toxicological Data

There is a notable lack of quantitative toxicological data for **9-Anthracenemethanol** in publicly available literature and safety data sheets.

Toxicity Metric	Value	References
LD50 (Oral)	No data available	[14] [15]
LD50 (Dermal)	No data available	[14]
LC50 (Inhalation)	No data available	[14]

The absence of this data necessitates a conservative approach to handling, assuming a moderate level of toxicity based on the known hazards of related PAHs.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **9-Anthracenemethanol**. The following table outlines the recommended equipment.

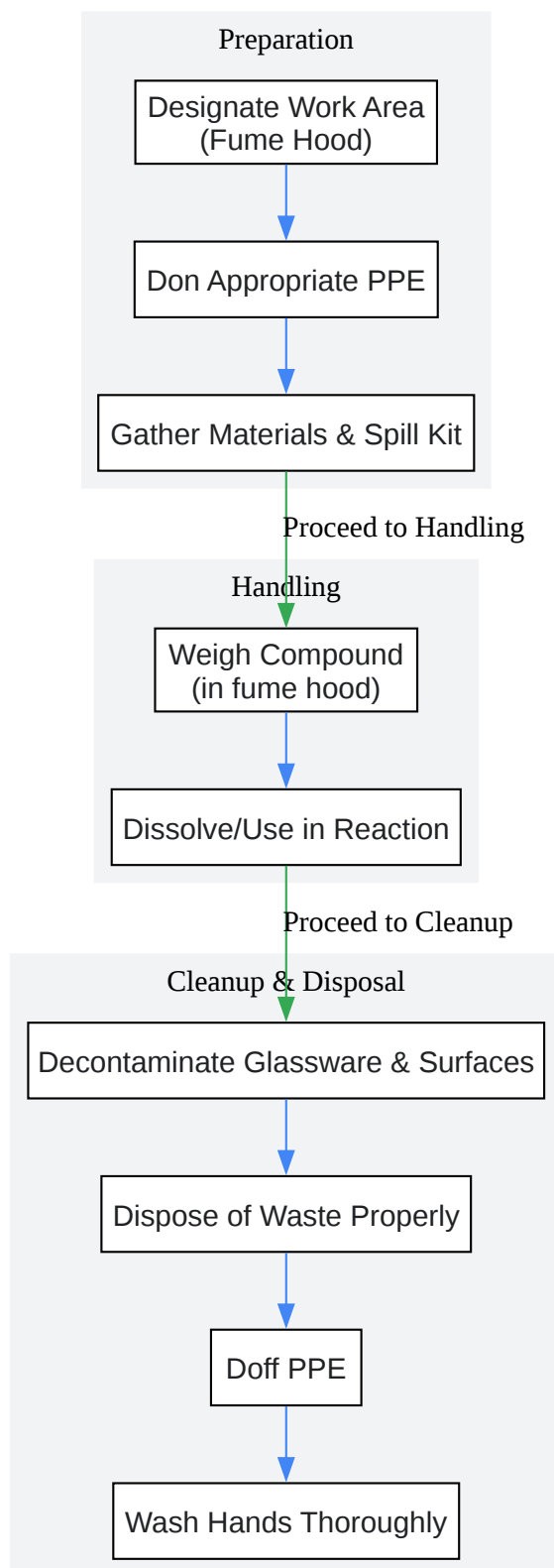
Body Part	Protection	Standard	References
Eyes/Face	Safety glasses with side shields or goggles.	OSHA 29 CFR 1910.133 or EN 166	[1] [4] [13]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat.	[1] [4] [13]	
Respiratory	NIOSH-approved respirator (e.g., N95) if dust is generated.	[3] [13]	

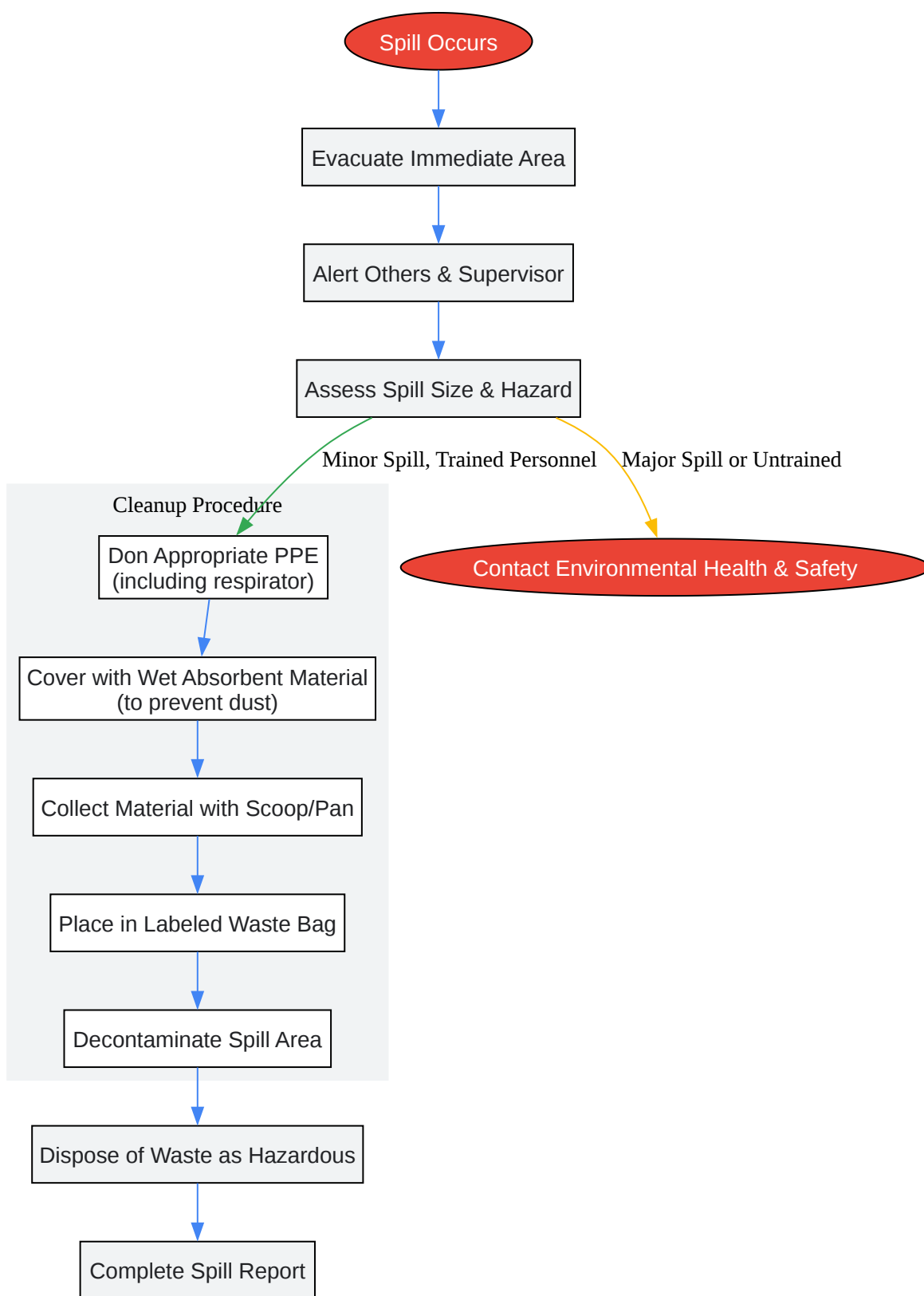
Experimental Protocols

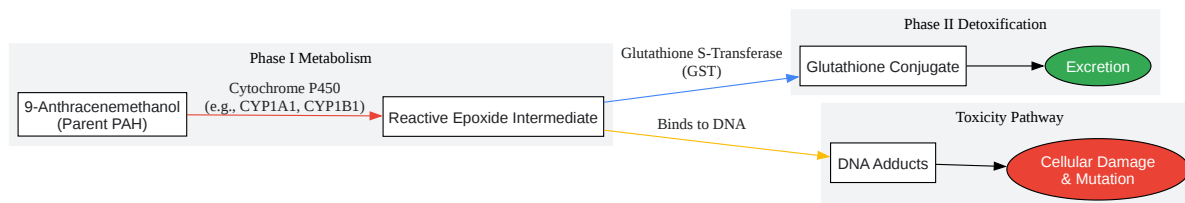
Adherence to strict experimental protocols is crucial for the safe handling of **9-Anthracenemethanol**.

General Handling Workflow

The following diagram illustrates the standard workflow for handling **9-Anthracenemethanol** in a laboratory setting.







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